

A Comparative Guide to the Structure-Activity Relationship of Trimethyl-Substituted Quinolinols

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Compound of Interest

Compound Name: 2,5,7-Trimethylquinolin-4-ol

CAS No.: 65674-07-9

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth technical comparison of trimethyl-substituted quinolinol isomers, focusing on their structure-activity relationships (SAR) in key biological applications. As a senior application scientist, the goal is to synthesize published data with field-proven insights to illuminate how subtle changes in molecular structure can profoundly impact biological function. While a comprehensive, direct comparative study across all possible trimethyl-substituted quinolinol isomers is not yet available in the literature, this guide collates and analyzes existing data from closely related analogs to provide a robust framework for future research and development.

Introduction: The Quinolinol Scaffold and the Rationale for Trimethyl Substitution

The 8-hydroxyquinoline (8-HQ) scaffold is a "privileged structure" in medicinal chemistry, known for its versatile biological activities, including antimicrobial, anticancer, antioxidant, and

anti-inflammatory properties.[1] The efficacy of 8-HQ derivatives is often linked to their ability to chelate essential metal ions, a function governed by the nitrogen atom and the hydroxyl group, which can disrupt metalloenzyme function in pathogens or cancer cells.

The introduction of methyl groups to the quinolinol core serves as a powerful tool to modulate its physicochemical properties. Methyl groups can influence:

- **Lipophilicity:** Increasing the lipophilicity of the molecule can enhance its ability to cross cell membranes, a critical factor for bioavailability and intracellular target engagement.[2]
- **Steric Hindrance:** The position of methyl groups can introduce steric bulk, influencing how the molecule interacts with the active sites of enzymes or receptors.
- **Electronic Effects:** Methyl groups are weakly electron-donating, which can alter the electron density of the quinoline ring system and the acidity of the hydroxyl group, thereby affecting its chelating and radical scavenging capabilities.

This guide will explore how the number and position of these methyl substitutions on the quinolinol ring dictate the compound's antioxidant, antimicrobial, and cytotoxic activities.

Synthesis and Characterization of Trimethyl-Substituted Quinolinols

The synthesis of substituted quinolinols can be achieved through various established methods, with the Friedländer annulation being a prominent and versatile approach. This method involves the condensation of a 2-aminoaryl ketone or aldehyde with a compound containing an α -methylene ketone.

General Experimental Protocol: Friedländer Annulation

This protocol provides a general methodology for the synthesis of a trimethyl-substituted 8-hydroxyquinoline, which can be adapted for different isomers by selecting the appropriate starting materials.

Step 1: Reaction Setup

- In a round-bottom flask, dissolve one equivalent of the appropriately substituted 2-amino-hydroxy-acetophenone (e.g., 2-amino-3-hydroxy-4,6-dimethylacetophenone) in ethanol.
- Add 1.2 equivalents of a ketone with an α -methylene group (e.g., acetone to introduce a methyl group at the 2-position).
- Add a catalytic amount of a base, such as potassium hydroxide or sodium ethoxide, to the mixture. The choice of base is critical as it facilitates the initial aldol condensation.

Step 2: Reflux and Monitoring

- Heat the reaction mixture to reflux (typically around 80°C).
- Monitor the reaction progress using Thin Layer Chromatography (TLC). The disappearance of the starting materials indicates the completion of the reaction. This step can take anywhere from 4 to 24 hours, depending on the reactivity of the substrates.

Step 3: Work-up and Purification

- Once the reaction is complete, cool the mixture to room temperature.
- Neutralize the mixture with a dilute acid (e.g., 1M HCl).
- The product often precipitates out of the solution. If not, reduce the solvent volume under vacuum.
- Collect the solid product by filtration and wash with cold ethanol or water.
- Recrystallize the crude product from a suitable solvent system (e.g., ethanol/water) to obtain the purified trimethyl-substituted quinolinol.

Step 4: Characterization

- Confirm the structure of the synthesized compound using standard spectroscopic methods:
 - ^1H and ^{13}C NMR: To determine the chemical structure and confirm the positions of the substituents.

- Mass Spectrometry: To confirm the molecular weight of the compound.
- FTIR Spectroscopy: To identify key functional groups, such as the O-H stretch of the hydroxyl group.

Comparative Biological Evaluation

The biological activity of trimethyl-substituted quinolinols is highly dependent on the substitution pattern. The following sections compare their antioxidant, antimicrobial, and cytotoxic properties based on available data for these and structurally similar compounds.

Antioxidant Activity

The antioxidant potential of quinolinols is primarily attributed to the hydrogen-donating ability of the phenolic hydroxyl group, which can scavenge free radicals. The position of the hydroxyl group and the electronic influence of the methyl substituents are key to this activity.

Mechanism of Action: DPPH Radical Scavenging The 2,2-diphenyl-1-picrylhydrazyl (DPPH) assay is a standard method to evaluate antioxidant activity. DPPH is a stable free radical with a deep violet color. In the presence of an antioxidant that can donate a hydrogen atom, the DPPH radical is reduced to the pale yellow hydrazine, leading to a decrease in absorbance at 517 nm.^[3]

Table 1: Comparative Antioxidant Activity of Substituted Quinolinols

Compound	Assay	IC50 Value	Reference(s)
8-Hydroxyquinoline	DPPH	614.77 μ M	[4]
6-Hydroxy-2,2,4-trimethyl-1,2-dihydroquinoline	Chemiluminescence	Showed significant antioxidant effect	[4]
5-Amino-8-hydroxyquinoline	DPPH	8.70 μ M	[1]
Quercetin (Standard)	DPPH	~5 μ M	[5]

Note: Data is collated from different studies and may not be directly comparable due to varying experimental conditions. Lower IC50 values indicate higher antioxidant activity.

Structure-Activity Relationship Insights:

- **Hydroxyl Group Position:** An 8-hydroxy group is crucial for the metal-chelating properties of quinolinols, which can contribute to their overall antioxidant effect by sequestering pro-oxidant metal ions. The 6-hydroxy analog also demonstrates antioxidant potential.[4]
- **Electron-Donating Groups:** Methyl groups, being electron-donating, can stabilize the phenoxyl radical formed after hydrogen donation, thus enhancing antioxidant activity. The presence of a highly electron-donating amino group at position 5, for example, dramatically increases the antioxidant potency of 8-hydroxyquinoline.[1]
- **Positional Effects:** The antioxidant capacity is expected to be highest when methyl groups are positioned to electronically stabilize the phenoxyl radical (i.e., at ortho and para positions relative to the hydroxyl group). Therefore, a hypothetical 5,7-dimethyl-8-hydroxyquinoline would be predicted to have strong antioxidant activity.

Antimicrobial Activity

8-Hydroxyquinoline and its derivatives are well-known for their broad-spectrum antimicrobial activity. This is often attributed to their ability to chelate metal ions that are essential for bacterial and fungal growth and to inhibit key enzymes.

Mechanism of Action: Disruption of Cellular Processes The antimicrobial action of quinolinols is multifactorial. By chelating metal ions like Fe^{2+} and Cu^{2+} , they can inhibit metalloenzymes involved in cellular respiration and DNA replication. Furthermore, their lipophilicity allows them to intercalate into the cell membrane, disrupting its integrity and leading to cell death.

Table 2: Comparative Antimicrobial Activity of Substituted Quinolinols

Compound	Organism	MIC (µg/mL)	Reference(s)
8-Hydroxyquinoline	M. tuberculosis	~0.53	[6]
8-Hydroxyquinoline	S. aureus	3.44-13.78 µM	[1]
5,7-Dichloro-8-hydroxy-2-methylquinoline	M. tuberculosis	~0.023	[7]
5,7-Dichloro-8-hydroxy-2-methylquinoline	S. aureus (MRSA)	~0.25	[7]
Cloxyquin (5-Chloro-8-quinolinol)	M. tuberculosis	0.062 - 0.25	[8]
Ciprofloxacin (Standard)	E. coli	0.004 - 0.015	[9]

Note: MIC (Minimum Inhibitory Concentration) is the lowest concentration of a compound that inhibits visible growth. Lower MIC values indicate higher antimicrobial activity.

Structure-Activity Relationship Insights:

- **The 8-OH Group:** The 8-hydroxyl group is critical for the potent antibacterial activity, likely due to its role in metal chelation.[7]
- **Halogenation:** The introduction of halogens, particularly at the C5 and C7 positions, often significantly enhances antimicrobial potency. This is exemplified by the high activity of 5,7-dichloro-8-hydroxy-2-methylquinoline.[7] The increased lipophilicity and altered electronic properties imparted by halogens likely contribute to this effect.

- **Methyl Substitution:** A methyl group at the C2 position, as seen in 5,7-dichloro-8-hydroxy-2-methylquinoline, is compatible with high antimicrobial activity.^[7] It is plausible that trimethyl substitution, particularly at positions that enhance lipophilicity (e.g., 2, 5, and 7), could lead to compounds with potent antimicrobial effects.

Cytotoxic Activity against Cancer Cell Lines

The anticancer potential of quinoline derivatives is a major area of research. Their mechanisms of action are diverse and can include the induction of apoptosis, inhibition of topoisomerases, and modulation of key signaling pathways.

Mechanism of Action: Multi-Targeting Effects Substituted quinolines can exert cytotoxic effects through various mechanisms. Their ability to chelate intracellular metal ions can induce reactive oxygen species (ROS) generation, leading to oxidative stress and apoptosis. Some derivatives can also intercalate with DNA or inhibit enzymes crucial for cancer cell proliferation, such as tyrosine kinases.^[10]

Table 3: Comparative Cytotoxicity of Substituted Quinolines

Compound	Cancer Cell Line	IC50 (μM)	Reference(s)
2-Aryl-6-substituted quinoline (analogue 13)	HeLa (Cervical)	8.3	[2]
2-Aryl-6-substituted quinoline (analogue 12)	PC3 (Prostate)	31.37	[2]
7-methyl-8-nitro-quinolinecarbaldehyde	Caco-2 (Colorectal)	0.53	[10]
Doxorubicin (Standard)	HeLa	~0.1-1	[11]

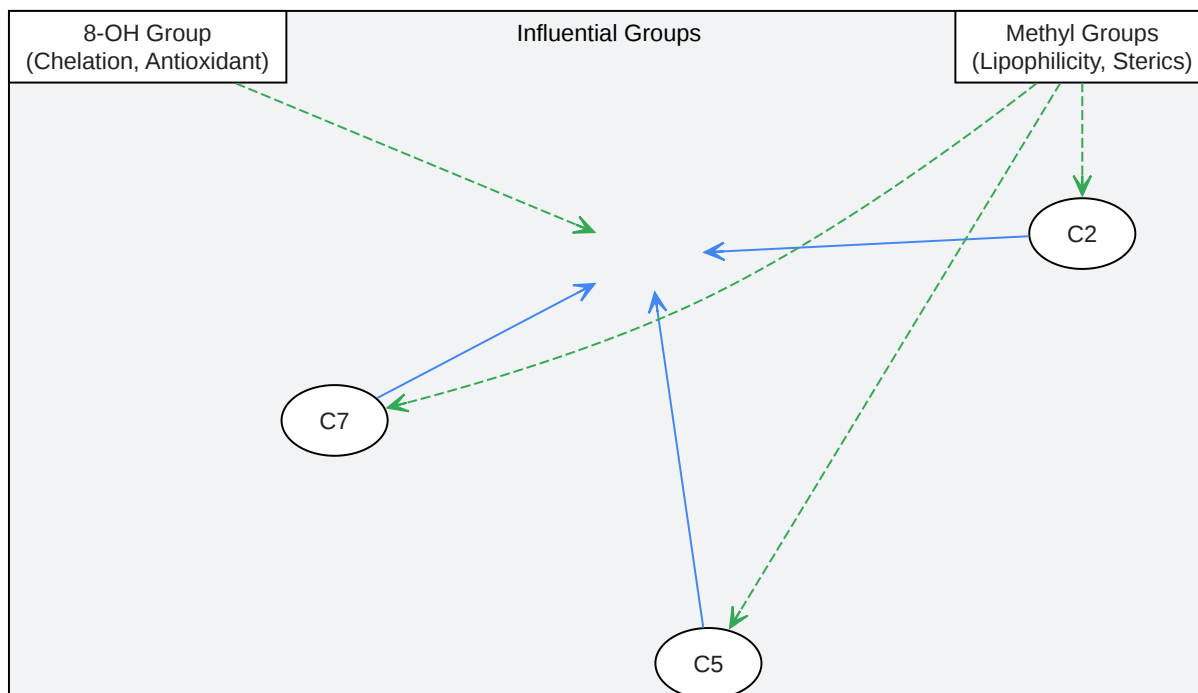
Note: IC50 (Half-maximal inhibitory concentration) is the concentration of a drug that is required for 50% inhibition in vitro. Lower IC50 values indicate higher cytotoxicity.

Structure-Activity Relationship Insights:

- **Lipophilicity:** Increased lipophilicity often correlates with enhanced cytotoxic activity in quinoline derivatives, likely due to improved cell penetration.[\[2\]](#)
- **Substituent Position:** Substitutions at the C2, C6, and C7 positions have been shown to be particularly important for anticancer activity. For example, aryl groups at C2 and various functional groups at C6 and C7 can significantly enhance cytotoxicity.[\[2\]](#)
- **Electronic Effects:** The presence of both electron-donating and electron-withdrawing groups can influence cytotoxicity, suggesting that a fine-tuned electronic profile is necessary for optimal interaction with biological targets. The highly potent 7-methyl-8-nitro-quinolinecarbaldehyde highlights the complex interplay of different functional groups.[\[10\]](#)

Visualizing Key Concepts and Workflows

To better illustrate the concepts discussed, the following diagrams, generated using Graphviz, provide a visual representation of the quinolinol scaffold and a typical experimental workflow.



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Caption: Key structural features of trimethyl-8-quinolinol influencing its biological activity.



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Caption: Experimental workflow for the DPPH radical scavenging assay.

Detailed Experimental Protocols

For reproducibility and standardization, detailed protocols for the key biological assays are provided below.

Protocol for MTT Cytotoxicity Assay

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method to assess cell viability.

- **Cell Seeding:** Seed cancer cells (e.g., HeLa, PC3) in a 96-well plate at a density of 5,000-10,000 cells/well. Allow cells to adhere overnight in a humidified incubator (37°C, 5% CO₂).
- **Compound Treatment:** Prepare serial dilutions of the trimethyl-quinolinol compounds in the appropriate cell culture medium. The final concentration of the solvent (e.g., DMSO) should be non-toxic to the cells (typically <0.5%). Replace the old medium with the medium containing the test compounds. Include a vehicle control (medium with solvent) and a positive control (e.g., doxorubicin).
- **Incubation:** Incubate the plates for 48-72 hours.
- **MTT Addition:** Add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for an additional 4 hours. Viable cells with active mitochondrial dehydrogenases will reduce the yellow MTT to purple formazan crystals.
- **Formazan Solubilization:** Carefully remove the medium and add 150 µL of a solubilization solution (e.g., DMSO) to each well to dissolve the formazan crystals.
- **Absorbance Reading:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value by plotting cell viability against compound concentration.

Protocol for Agar Well Diffusion Antimicrobial Assay

This method is used to screen for antimicrobial activity.

- **Inoculum Preparation:** Prepare a standardized inoculum of the test microorganism (e.g., *S. aureus*, *E. coli*) equivalent to a 0.5 McFarland standard.
- **Plate Inoculation:** Uniformly spread the microbial inoculum over the entire surface of a Mueller-Hinton agar plate using a sterile swab.
- **Well Creation:** Aseptically punch wells (6-8 mm in diameter) into the agar using a sterile cork borer.
- **Compound Loading:** Add a defined volume (e.g., 50-100 μ L) of the trimethyl-quinolinol solution (at a known concentration) into each well. Also, include a negative control (solvent) and a positive control (a standard antibiotic like ciprofloxacin).
- **Incubation:** Incubate the plates at 37°C for 18-24 hours.
- **Zone of Inhibition Measurement:** Measure the diameter of the clear zone around each well where bacterial growth has been inhibited. A larger zone of inhibition corresponds to greater antimicrobial activity.

Conclusion and Future Directions

The structure-activity relationship of trimethyl-substituted quinolinols is a promising area of research for the development of new therapeutic agents. Based on the analysis of related compounds, the following conclusions can be drawn:

- The 8-hydroxy group is a key pharmacophore, essential for both metal chelation and hydrogen-donating antioxidant activity.
- Trimethyl substitution is expected to enhance lipophilicity, which can improve cell permeability and, consequently, biological activity.
- The positions of the methyl groups are critical. Substitutions at C2, C5, and C7 appear to be particularly influential. A systematic study of isomers with methyl groups at these positions is warranted.

To fully elucidate the SAR of this compound class, future research should focus on the systematic synthesis and parallel screening of a comprehensive library of trimethyl-substituted

quinolinol isomers. This would allow for the generation of robust, directly comparable data and provide a clearer understanding of how to fine-tune the quinolinol scaffold for optimal antioxidant, antimicrobial, and cytotoxic efficacy.

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